

Methyl 2-chloroisonicotinate molecular weight and formula

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Compound of Interest

Compound Name: Methyl 2-chloroisonicotinate

Cat. No.: B1349790

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In-Depth Technical Guide: Methyl 2-chloroisonicotinate

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **Methyl 2-chloroisonicotinate**, a chemical compound relevant in various research and development applications. The information is presented to be easily accessible and comparable for professionals in the field.

Core Molecular Data

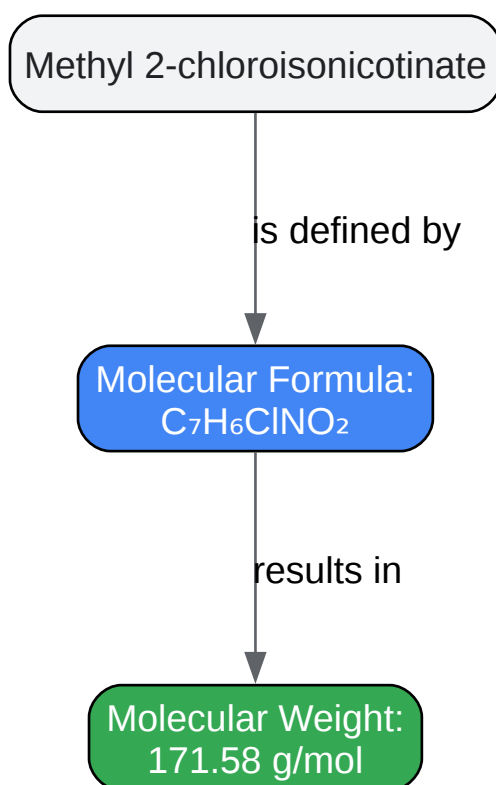
Methyl 2-chloroisonicotinate is a pyridine derivative with significance in synthetic organic chemistry, often serving as a building block for more complex molecules in pharmaceutical and agrochemical research.

The fundamental molecular properties of **Methyl 2-chloroisonicotinate** are summarized below. This data is critical for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value	Citations
Molecular Formula	C ₇ H ₆ ClNO ₂	[1] [2] [3] [4] [5] [6] [7]
Molecular Weight	171.58 g/mol	[1] [4] [5] [6] [7] [8]

Logical Relationship of Molecular Identifiers

The following diagram illustrates the direct relationship between the compound's common name and its fundamental chemical identifiers.



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Caption: Relationship between compound name, formula, and molecular weight.

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